

# Structure and IUPAC name of 2-Bromo-5-methylthiophene

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## Compound of Interest

Compound Name: 2-Bromo-5-methylthiophene

Cat. No.: B1266114

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An In-depth Technical Guide to **2-Bromo-5-methylthiophene**

For Researchers, Scientists, and Drug Development Professionals

## Abstract

**2-Bromo-5-methylthiophene** is a substituted heterocyclic compound widely utilized as a versatile building block in organic synthesis. Its unique structure, featuring a thiophene ring functionalized with both a reactive bromine atom and a methyl group, makes it a valuable intermediate in the development of pharmaceuticals, agrochemicals, and materials for organic electronics.[1][2][3] The bromine atom serves as an excellent leaving group for various cross-coupling reactions, enabling the construction of complex molecular architectures.[2] This guide provides a comprehensive overview of its structure, properties, synthesis, and key applications, supported by detailed experimental protocols and data presented for clarity and practical use in a research and development setting.

## Structure and Nomenclature

The core structure of **2-Bromo-5-methylthiophene** consists of a five-membered thiophene ring. A bromine atom is substituted at the 2-position, and a methyl group is at the 5-position.

- IUPAC Name: **2-bromo-5-methylthiophene**[4]
- Molecular Formula: C<sub>5</sub>H<sub>5</sub>BrS[1][4][5]

- Canonical SMILES: CC1=CC=C(S1)Br[1][4]
- InChI Key: ACDLOOGOFKSUPO-UHFFFAOYSA-N[1][4][5]

**Table 1: Chemical Identifiers**

Identifier	Value	Source(s)
CAS Number	765-58-2	[1][4][5]
EC Number	212-151-1	[4][5]
PubChem CID	69831	[4]
Molecular Weight	177.06 g/mol	[4][5]
Exact Mass	175.92953 Da	[1][4]

## Physicochemical and Spectroscopic Properties

**2-Bromo-5-methylthiophene** is typically a colorless to yellow liquid with a strong odor.[1] It is sparingly soluble in water but miscible with many organic solvents.[1]

**Table 2: Physical and Chemical Properties**

Property	Value	Conditions	Source(s)
Appearance	Colorless to yellow liquid	Ambient	[1]
Density	1.552 g/mL	at 25 °C	[5][6]
Boiling Point	65 °C	at 15 mmHg	[5][6]
Refractive Index	1.569	n20/D	[5][6]
Flash Point	78.3 °C (172.9 °F)	Closed cup	[5]
Water Solubility	0.39 g/L	at 20 °C	[1]

**Table 3: Spectroscopic Data Summary**

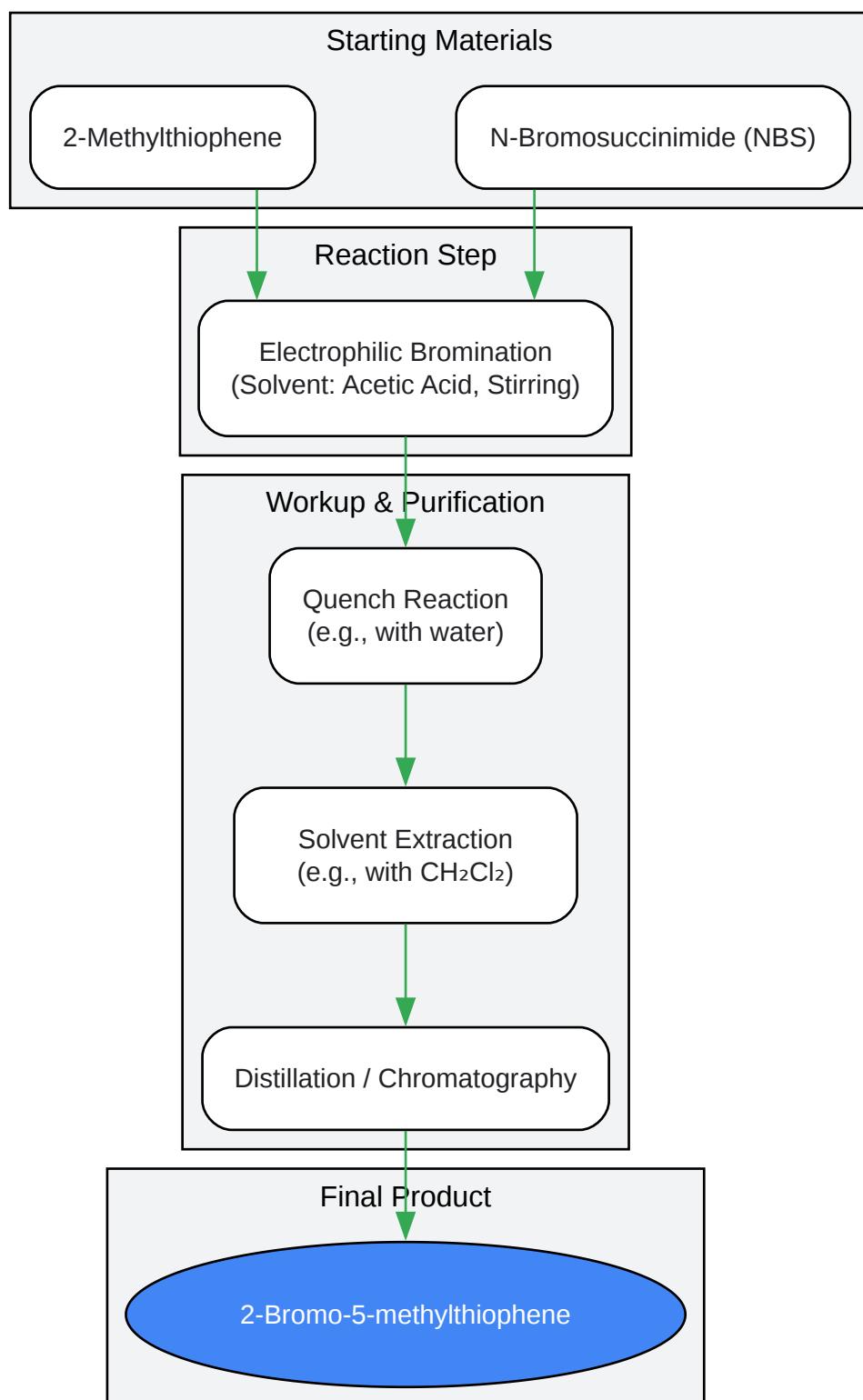
Spectroscopic data is crucial for the structural confirmation and purity assessment of **2-Bromo-5-methylthiophene**. Experimental spectra are available through various databases.

Spectroscopy Type	Database / Source	Remarks
FTIR	SpectraBase, PubChem	Data available from neat or thin-film samples. <a href="#">[4]</a> <a href="#">[7]</a>
Raman	PubChem	FT-Raman spectrum available. <a href="#">[4]</a>
NMR	PubChem (via NMRShiftDB)	Proton ( <sup>1</sup> H) and Carbon ( <sup>13</sup> C) NMR data are available for structural elucidation. <a href="#">[4]</a>
Mass Spec	NIST Mass Spectrometry Data Center	Mass spectral data for molecular weight confirmation. <a href="#">[4]</a>

## Synthesis and Reactions

### Synthesis Workflow

A common and effective method for the synthesis of **2-Bromo-5-methylthiophene** is the electrophilic bromination of 2-methylthiophene using a brominating agent such as N-Bromosuccinimide (NBS). The reaction is typically carried out in a suitable solvent like acetic acid or a chlorinated solvent.

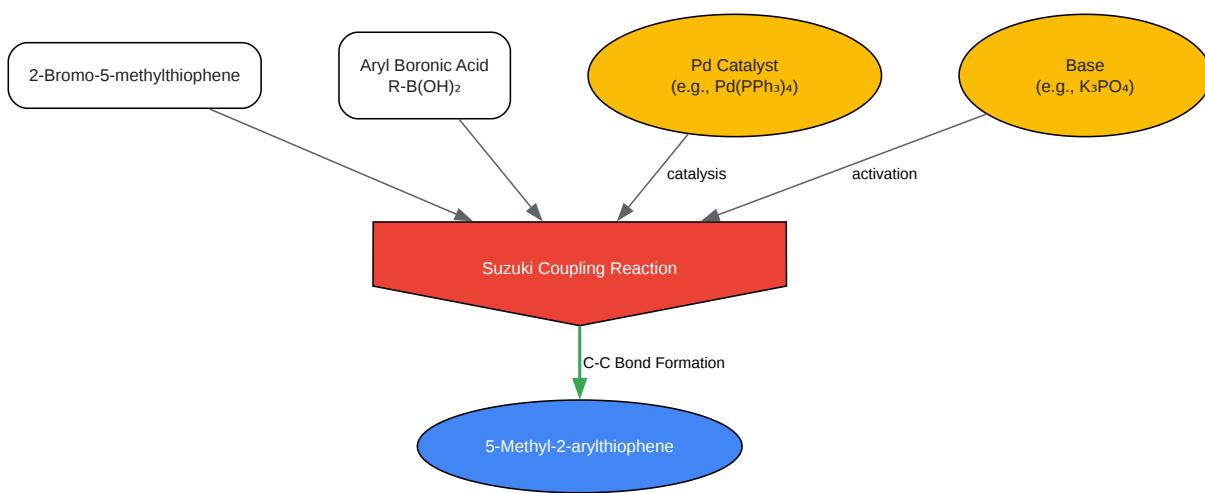


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Caption: Synthetic workflow for **2-Bromo-5-methylthiophene**.

## Role in Cross-Coupling Reactions

**2-Bromo-5-methylthiophene** is a key substrate for palladium-catalyzed cross-coupling reactions such as Suzuki, Stille, and Negishi couplings.<sup>[2]</sup> These reactions are fundamental for creating C-C bonds, enabling the synthesis of complex conjugated molecules used in materials science and medicinal chemistry.<sup>[2][3]</sup>



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Caption: Role in Suzuki cross-coupling reactions.

## Experimental Protocols

### Synthesis Protocol (Illustrative)

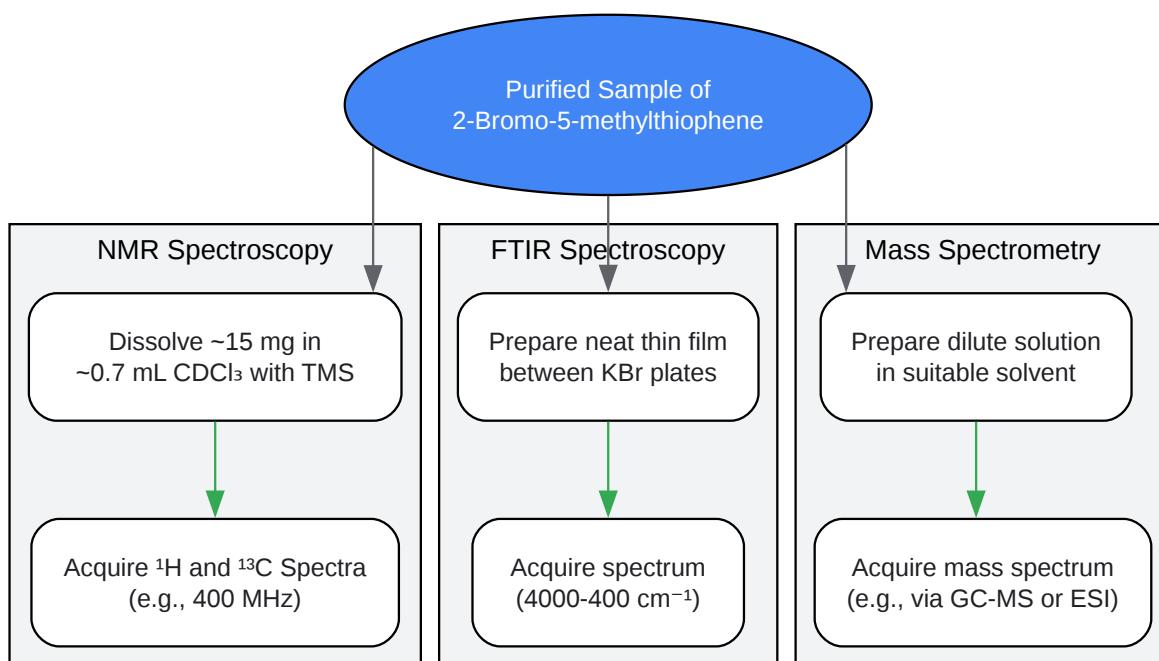
This protocol is adapted from a general procedure for the bromination of activated thiophenes.  
<sup>[8]</sup>

- Setup: To a dry, round-bottomed flask equipped with a magnetic stirrer, add 2-methylthiophene (1.0 eq.).

- Reagents: Add a suitable solvent, such as glacial acetic acid.
- Bromination: Cool the mixture in an ice bath. Add N-Bromosuccinimide (NBS) (1.05 eq.) portion-wise, ensuring the temperature remains below 10 °C.
- Reaction: Allow the mixture to warm to room temperature and stir for 2-4 hours, monitoring the reaction progress by TLC or GC.
- Workup: Pour the reaction mixture into a beaker of ice water.
- Extraction: Extract the aqueous mixture with a suitable organic solvent (e.g., dichloromethane or diethyl ether).
- Purification: Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate ( $\text{Na}_2\text{SO}_4$ ), filter, and concentrate the solvent under reduced pressure. The crude product can be purified by vacuum distillation to yield pure **2-Bromo-5-methylthiophene**.

## Spectroscopic Analysis Workflow

The following protocols are generalized for the acquisition of key spectroscopic data for structural verification.<sup>[9]</sup>

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Caption: General workflow for spectroscopic analysis.

## Safety and Handling

**2-Bromo-5-methylthiophene** is a chemical that must be handled with appropriate safety precautions.

### Table 4: GHS Hazard Information

Hazard Statement	Description	Source(s)
H302	Harmful if swallowed	[4][10]
H315	Causes skin irritation	[4][10]
H319	Causes serious eye irritation	[4][10]
H335	May cause respiratory irritation	[10]

- Handling: Use in a well-ventilated area or a fume hood. Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves (e.g., nitrile), safety goggles, and a lab coat.[11]
- Storage: Store in a cool, dry, and well-ventilated place away from incompatible materials like strong oxidizing agents.[11] Keep the container tightly closed.[11] The product may be supplied with stabilizers such as copper chips or sodium bicarbonate.[5]
- First Aid: In case of eye contact, rinse cautiously with water for several minutes.[11] For skin contact, remove contaminated clothing and rinse skin with water.[12] If swallowed or inhaled, seek immediate medical attention.[11][12]

## Conclusion

**2-Bromo-5-methylthiophene** is a high-value chemical intermediate with significant applications in synthetic chemistry. Its well-defined reactivity, particularly in cross-coupling reactions, provides a reliable pathway for the synthesis of more complex molecules. A thorough understanding of its properties, synthesis, and handling procedures, as outlined in this guide, is essential for its safe and effective use in research and drug development.

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